

SMCypI C31 selectivity index cytotoxicity versus antiviral activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: SMCypI C31

Cat. No.: S12378642

Get Quote

Evaluating Cyclophilin Inhibitors: Key Experiments

The following methodologies are consolidated from studies on cyclophilin inhibitors like Cyclosporine A (CsA) and its non-immunosuppressive derivatives (e.g., Alisporivir, NIM811) [1] [2].

Evaluation Area	Common Experimental Model(s)	Key Measured Outcomes
-----------------	------------------------------	-----------------------

| **In Vitro Antiviral Activity** | Cell cultures (e.g., Vero CCL-81, Vero E6, human lung A549 cells) infected with coronaviruses (SARS-CoV-2, MERS-CoV, HCoV-229E) [3] [1]. | - **Half-maximal effective concentration (EC₅₀)**

- Reduction in viral replication (e.g., viral titer, viral protein expression)
- Cytopathic effect (CPE) inhibition. | | **Cytotoxicity Assessment** | Same cell lines used for antiviral assays (e.g., Vero CCL-81, A549) [3]. | - **Cell viability** (measured by MTT assay or DAPI staining for nucleus count)
- **Half-maximal cytotoxic concentration (CC₅₀)**. | | **Selectivity Index (SI) Calculation** | Derived from in vitro data. | - $SI = CC_{50} / EC_{50}$ A higher SI indicates a wider safety margin between cytotoxicity and antiviral effect. | | **In Vivo Efficacy** | Animal models of coronavirus infection (e.g., mice) [1]. | - **Viral load** in lungs
- **Lung pathology** (histological examination)
- **Survival rates**. | | **Mechanistic Studies** | Biochemical assays, protein-protein interaction studies, and analysis of host immune responses [1]. | - Disruption of viral replication complexes

- Inhibition of Cyclophilin-viral protein interactions
- Modulation of innate immune signaling. |

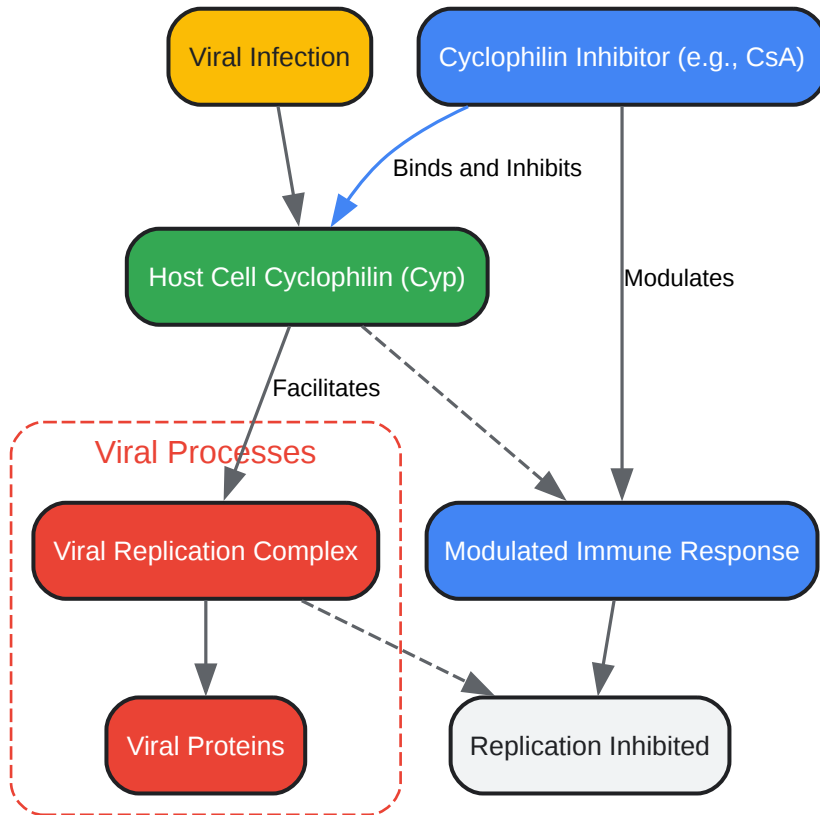
Detailed Experimental Protocols

For reliable and reproducible results, studies follow structured protocols. Here are the details for two critical assays:

- **In Vitro Antiviral Activity and Cytotoxicity (MTT Assay)**
 - **Cell Seeding:** Plate susceptible cells (e.g., Vero E6) in a culture plate.
 - **Compound Treatment:** Incubate cells with a range of concentrations of the test compound.
 - **Viral Infection:** Infect the cells with a defined amount of virus (e.g., SARS-CoV-2 at a specific Multiplicity of Infection - MOI). Include untreated infected cells as a negative control and uninfected cells as a viability control.
 - **Incubation & Measurement:** After a set period (e.g., 48-72 hours), add MTT reagent. Living cells convert MTT into purple formazan crystals. Dissolve the crystals and measure the absorbance to determine cell viability.
 - **Data Analysis:** The **EC₅₀** is the compound concentration that achieves 50% protection from the virus-induced cytopathic effect. The **CC₅₀** is the concentration that reduces cell viability by 50% in uninfected cells [3] [4].
- **Analysis of ACE2 Expression (Immunofluorescence)**
 - **Cell Culture & Treatment:** Grow cells on coverslips and treat them with the compound of interest, with or without viral infection.
 - **Fixation and Permeabilization:** Use paraformaldehyde to fix cells and a detergent (e.g., Triton X-100) to permeabilize cell membranes.
 - **Staining:** Incubate cells with a primary antibody against ACE2, followed by a fluorescently-labeled secondary antibody. A DNA stain (e.g., DAPI) is used to visualize all cell nuclei.
 - **Imaging & Quantification:** Analyze the cells using a fluorescence microscope. The level of ACE2 expression is determined by measuring the fluorescence intensity, normalized to the number of cells (via DAPI count) [3].

Mechanism of Action of Cyclophilin Inhibitors

The diagram below illustrates how cyclophilin inhibitors like CsA and Alisporivir exert their broad-spectrum antiviral effects against coronaviruses [1].



[Click to download full resolution via product page](#)

How to Proceed with Your Research

Since specific data for **SMCypI C31** is not available in the public domain, here are suggestions for your next steps:

- **Check Specialized Databases:** Search for **SMCypI C31** in specialized scientific databases like **PubMed, Google Scholar, Scopus, or Web of Science**. You could also look into patent databases, as early-stage drug data is often disclosed in patents.
- **Refine Your Search Terms:** The term "SMCypI" is likely an acronym. Try searching for its full name or related identifiers.
- **Consult the Source:** If you encountered a reference to **SMCypI C31** in a broader context (like a review article), check the primary research sources cited in that document.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Broad-Spectrum Antiviral Activity of Cyclophilin Inhibitors ... [mdpi.com]
2. Broad-Spectrum Antiviral Activity of Cyclophilin Inhibitors ... [pubmed.ncbi.nlm.nih.gov]
3. Evaluation of the Cytotoxic and Antiviral Effects of Small ... [pmc.ncbi.nlm.nih.gov]
4. Synthesis and In Vitro Study of Antiviral Activity ... [mdpi.com]

To cite this document: Smolecule. [SMCypI C31 selectivity index cytotoxicity versus antiviral activity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12378642#smcypi-c31-selectivity-index-cytotoxicity-versus-antiviral-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com